

Standard Operating Procedure: Ethyl Pentadecanoate Disposal

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Compound of Interest

Compound Name: Ethyl pentadecanoate

Cat. No.: B153911

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This document provides comprehensive guidance on the safe and compliant disposal of **ethyl pentadecanoate**, ensuring the safety of laboratory personnel and adherence to environmental regulations. Researchers, scientists, and drug development professionals should follow these procedures meticulously.

Chemical Profile and Hazard Assessment

Ethyl pentadecanoate is a fatty acid ester. While it is not classified as a hazardous substance under the Globally Harmonized System (GHS), it is imperative to handle it with care as with any laboratory chemical.^{[1][2]} Skin and eye contact may cause irritation, and inhalation can lead to respiratory system irritation.^[1]

Table 1: Properties of **Ethyl Pentadecanoate**

Property	Value	Source
CAS Number	41114-00-5	[1][3]
Molecular Formula	C ₁₇ H ₃₄ O ₂	
Molecular Weight	270.45 g/mol	
Appearance	Colorless to almost colorless clear liquid	
Melting Point	11 - 14°C	
Boiling Point	158°C @ 5 mmHg	
Flash Point	> 141°C	
GHS Hazard	Not classified	

Personal Protective Equipment (PPE)

Before handling **ethyl pentadecanoate** for any purpose, including disposal, the following PPE must be worn:

- Eye Protection: Safety glasses or chemical splash goggles.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.

Spill Management Protocol

In the event of a spill, follow these steps immediately:

- Ensure Area is Ventilated: Work in a well-ventilated area or a chemical fume hood.
- Contain the Spill: Prevent the spill from spreading. For personal safety, keep unprotected personnel away.
- Absorb the Liquid: Use an inert absorbent material such as vermiculite, sand, or a commercial chemical sorbent to absorb the spilled liquid.

- **Collect Waste:** Carefully scoop or sweep the absorbed material into a designated, compatible waste container.
- **Label and Store:** Securely seal the container and label it clearly as "Hazardous Waste" containing **ethyl pentadecanoate** and the absorbent material. Store it in a designated satellite accumulation area.
- **Decontaminate:** Clean the spill area thoroughly with soap and water.

Disposal Procedures for Unused or Waste Product

The disposal of chemical waste is regulated by federal, state, and local laws, including the Resource Conservation and Recovery Act (RCRA) in the United States. All laboratory personnel must treat chemical waste as hazardous unless confirmed otherwise by the institution's Environmental Health and Safety (EHS) office.

Step-by-Step Disposal Guide:

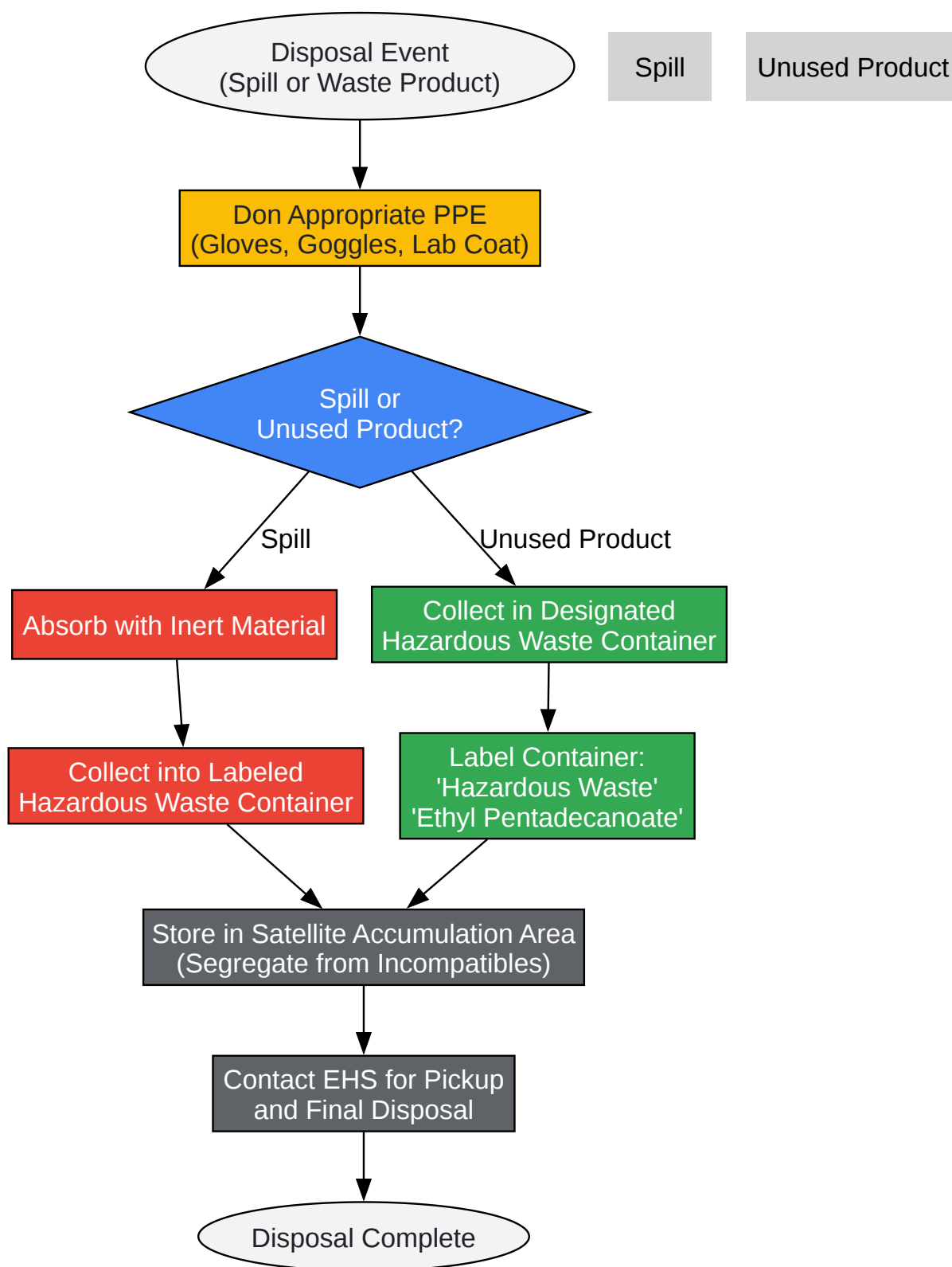
- **Do Not Dispose in Sink or Trash:** **Ethyl pentadecanoate** should never be poured down the drain or disposed of in the regular trash. Evaporation in a fume hood is also not a permissible disposal method.
- **Use a Designated Waste Container:** Collect all waste **ethyl pentadecanoate** in a chemically compatible container that can be tightly sealed. Plastic containers are often preferred.
- **Properly Label the Container:** The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**Ethyl Pentadecanoate**."
- **Segregate Waste:** Store the waste container in a designated satellite accumulation area, ensuring it is segregated from incompatible chemicals like acids and bases.
- **Arrange for Pickup:** Contact your institution's EHS or a certified hazardous waste disposal contractor to arrange for the collection and proper disposal of the waste. Waste generators are responsible for ensuring the waste is managed correctly from "cradle-to-grave."

Empty Container Disposal

Containers that once held **ethyl pentadecanoate** can be disposed of as regular trash provided the following steps are taken:

- **Ensure Container is Empty:** All of the product must be removed, with as little residue as possible remaining.
- **Deface Labels:** All chemical labels must be completely removed or thoroughly defaced to prevent misidentification.
- **Remove Cap:** The cap should be removed from the container before it is placed in the regular trash.

Diagram 1: **Ethyl Pentadecanoate** Disposal Workflow



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Caption: Decision workflow for the safe disposal of **ethyl pentadecanoate**.

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